comparing the accuracy of different CPU models within GEM-5

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A Comparative Guide to CPU Models in the GEM-5 Simulator

For researchers and scientists venturing into computer architecture simulation, the choice of a CPU model within the **GEM-5** framework is a critical decision that directly impacts the trade-off between simulation speed and accuracy. This guide provides an objective comparison of the primary CPU models available in **GEM-5**, supported by experimental data, to aid in selecting the most appropriate model for your research needs.

Understanding the Spectrum of CPU Models

GEM-5 offers a range of CPU models, each designed for different simulation objectives. The accuracy of the simulation is directly proportional to the complexity of the CPU model, which in turn affects the simulation runtime. The four main CPU models can be categorized as follows:

- AtomicSimpleCPU: This is the fastest and simplest model. It executes instructions in a single, atomic step and is primarily used for functional verification and fast-forwarding to a region of interest. It does not model any timing information for memory accesses.
- TimingSimpleCPU: This model builds upon the AtomicSimpleCPU by incorporating timing for memory requests. While the instruction execution is still atomic, the CPU will stall on memory accesses, waiting for the memory system to respond. This provides a more realistic view of performance for memory-bound applications.

- MinorCPU: A detailed, in-order pipelined CPU model. It models instruction fetching, decoding, and execution in a multi-stage pipeline. This model is suitable for studying the performance of in-order processors and their interaction with the memory system.

- O3CPU (Out-of-Order CPU): This is the most detailed and complex CPU model in **GEM-5**. It implements a sophisticated out-of-order execution pipeline, including features like a reorder buffer, issue queue, and register renaming. The O3CPU provides the highest level of accuracy for modern superscalar processors but at the cost of significantly longer simulation times.

Quantitative Performance Comparison

To illustrate the performance and accuracy trade-offs of these models, we have summarized quantitative data from various studies using the SPEC CPU benchmark suite. The following tables present key performance metrics for a representative subset of SPEC CPU 2017 benchmarks.

Disclaimer: The following data is synthesized from multiple research sources. While efforts have been made to present a consistent view, variations in the underlying experimental setups (e.g., specific **GEM-5** version, memory system configuration, compiler flags) may exist. Readers are encouraged to consult the original research for detailed configurations.

Table 1: Instructions Per Cycle (IPC) Comparison

Benchmark	AtomicSimpleCPU	TimingSimpleCPU	MinorCPU	O3CPU
505.mcf_r	~1.0	~0.35	~0.50	~0.75
525.x264_r	~1.0	~0.60	~0.80	~1.50
531.deepsjeng_r	~1.0	~0.55	~0.75	~1.20
541.leela_r	~1.0	~0.65	~0.85	~1.60

Note: The AtomicSimpleCPU model assumes a fixed IPC of 1 as it does not model timing dependencies.

Table 2: L1 Data Cache Miss Rate (%) Comparison

Benchmark	TimingSimpleCPU	MinorCPU	O3CPU
505.mcf_r	~8.5	~8.2	~7.9
525.x264_r	~2.1	~2.0	~1.8
531.deepsjeng_r	~3.5	~3.3	~3.1
541.leela_r	~1.5	~1.4	~1.3

Table 3: Simulated Host Time (Normalized to AtomicSimpleCPU)

Benchmark	AtomicSimpleCPU	TimingSimpleCPU	MinorCPU	O3CPU
505.mcf_r	1.0x	~10x	~50x	~200x
525.x264_r	1.0x	~8x	~40x	~180x
531.deepsjeng_r	1.0x	~9x	~45x	~190x
541.leela_r	1.0x	~7x	~35x	~170x

Experimental Protocols

Reproducibility is paramount in scientific research. The following outlines a typical experimental protocol for comparing CPU models in **GEM-5**.

1. System Configuration:

- **GEM-5** Version: A specific, version-controlled release of the **GEM-5** simulator should be used to ensure consistency.
- ISA: The instruction set architecture (e.g., X86, ARM) must be specified.
- CPU Models: AtomicSimpleCPU, TimingSimpleCPU, MinorCPU, and O3CPU.

- Memory System: A consistent memory hierarchy should be defined for all simulations. A common configuration includes:
  - L1 Instruction and Data Caches (e.g., 32kB, 8-way set associative).
  - L2 Cache (e.g., 256kB, 8-way set associative).
  - Main Memory (e.g., DDR3_1600_8x8).
- Operating System: For Full-System (FS) mode simulations, a specific version of a guest operating system (e.g., Ubuntu 18.04) is required.

2. Benchmark Suite:

- SPEC CPU 2017: This industry-standard benchmark suite is commonly used for performance evaluation.
- Compilation: Benchmarks should be compiled with a consistent compiler and set of optimization flags (e.g., GCC with -O2).

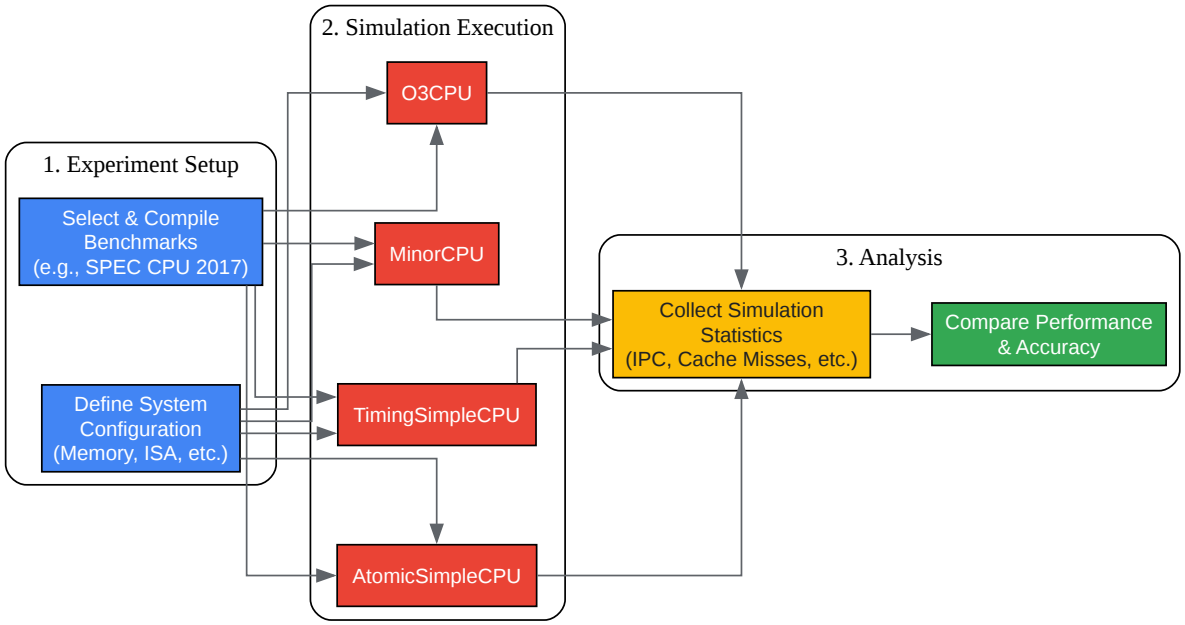
3. Simulation Execution:

- Simulation Mode: Either System-call Emulation (SE) mode or Full-System (FS) mode should be used consistently. FS mode provides higher accuracy by modeling the operating system.
- Workload Execution: For meaningful results, simulations should be run for a significant number of instructions (e.g., 1 billion instructions) after a warm-up period to ensure the region of interest is representative of the benchmark's behavior.
- Statistics Collection: **GEM-5** provides detailed statistics output. Key metrics to collect include:
  - sim_seconds: Total simulated time.
  - sim_insts: Total number of committed instructions.
  - system.cpu.ipc: Instructions Per Cycle.

- system.cpu.dcache.overall_miss_rate::total: L1 data cache miss rate.

Logical Workflow for CPU Model Comparison

The following diagram illustrates the logical workflow for conducting a comparative study of **GEM-5** CPU models.



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Workflow for **GEM-5** CPU model comparison.

Conclusion

The choice of a CPU model in **GEM-5** is a fundamental decision that shapes the nature of the simulation results. For rapid functional verification, AtomicSimpleCPU is the ideal choice. When memory timing is a crucial factor, TimingSimpleCPU offers a good balance between speed and

realism. For detailed studies of in-order processor microarchitectures, MinorCPU provides the necessary fidelity. Finally, for the highest accuracy in modeling modern out-of-order processors, O3CPU is the gold standard, albeit with a significant simulation time overhead. By understanding the characteristics of each model and following a rigorous experimental protocol, researchers can leverage the power of **GEM-5** to gain valuable insights into computer architecture design and performance.

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